

Comparative Analysis of Healing Efficacy: (R)-Tegoprazan Versus Esomeprazole in Erosive Esophagitis

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Compound of Interest

Compound Name: (R)-Tegoprazan

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A comprehensive review of recent phase III clinical trials indicates that **(R)-Tegoprazan**, a potassium-competitive acid blocker (P-CAB), demonstrates non-inferior efficacy in the healing of erosive esophagitis (EE) when compared to the proton pump inhibitor (PPI) esomeprazole. This guide provides a detailed comparison of their healing rates, supported by experimental data and protocols from key studies, for researchers, scientists, and drug development professionals.

Data on Healing Rates

Two pivotal, multicenter, randomized, double-blind phase III clinical trials—one conducted in Korea and another in China—provide robust comparative data on the healing efficacy of Tegoprazan and esomeprazole in patients with EE. The key findings on cumulative healing rates at 4 and 8 weeks are summarized below.

Erosive Esophagitis Healing Rates: Tegoprazan vs. Esomeprazole

Timepoint	Tegoprazan (50 mg)	Tegoprazan (100 mg)	Esomeprazole (40 mg)	Study Population
Week 4	91.3%	93.4%	94.3%	Korean[1][2]
Week 8	98.9%	98.9%	98.9%	Korean[1][3][4][5] [6]
Week 4	Not Reported	Not Applicable	Not Reported	Chinese[7][8]
Week 8	91.1%	Not Applicable	92.8%	Chinese[7][8]

In the Korean trial, both the 50 mg and 100 mg doses of Tegoprazan were found to be non-inferior to 40 mg of esomeprazole at the 8-week primary endpoint, with all groups achieving a remarkable 98.9% cumulative healing rate.[1][3][4][5][6] At the 4-week mark, the healing rates were also comparable among the groups.[1][2] The Chinese study similarly demonstrated the non-inferiority of Tegoprazan 50 mg to esomeprazole 40 mg at 8 weeks.[7][8]

Experimental Protocols

The methodologies of the key phase III trials provide the framework for the presented healing rate data.

Korean Phase III Trial (NCT03006874)

- Study Design: A multicenter, randomized, double-blind, parallel-group comparison study conducted at 27 sites in South Korea.[2]
- Participants: 302 adult patients with endoscopically confirmed erosive esophagitis (Los Angeles Classification Grades A-D).[1][4][5][6]
- Treatment Groups:
 - Tegoprazan 50 mg once daily.[1][4][5][6]
 - Tegoprazan 100 mg once daily.[1][4][5][6]
 - Esomeprazole 40 mg once daily.[1][4][5][6]

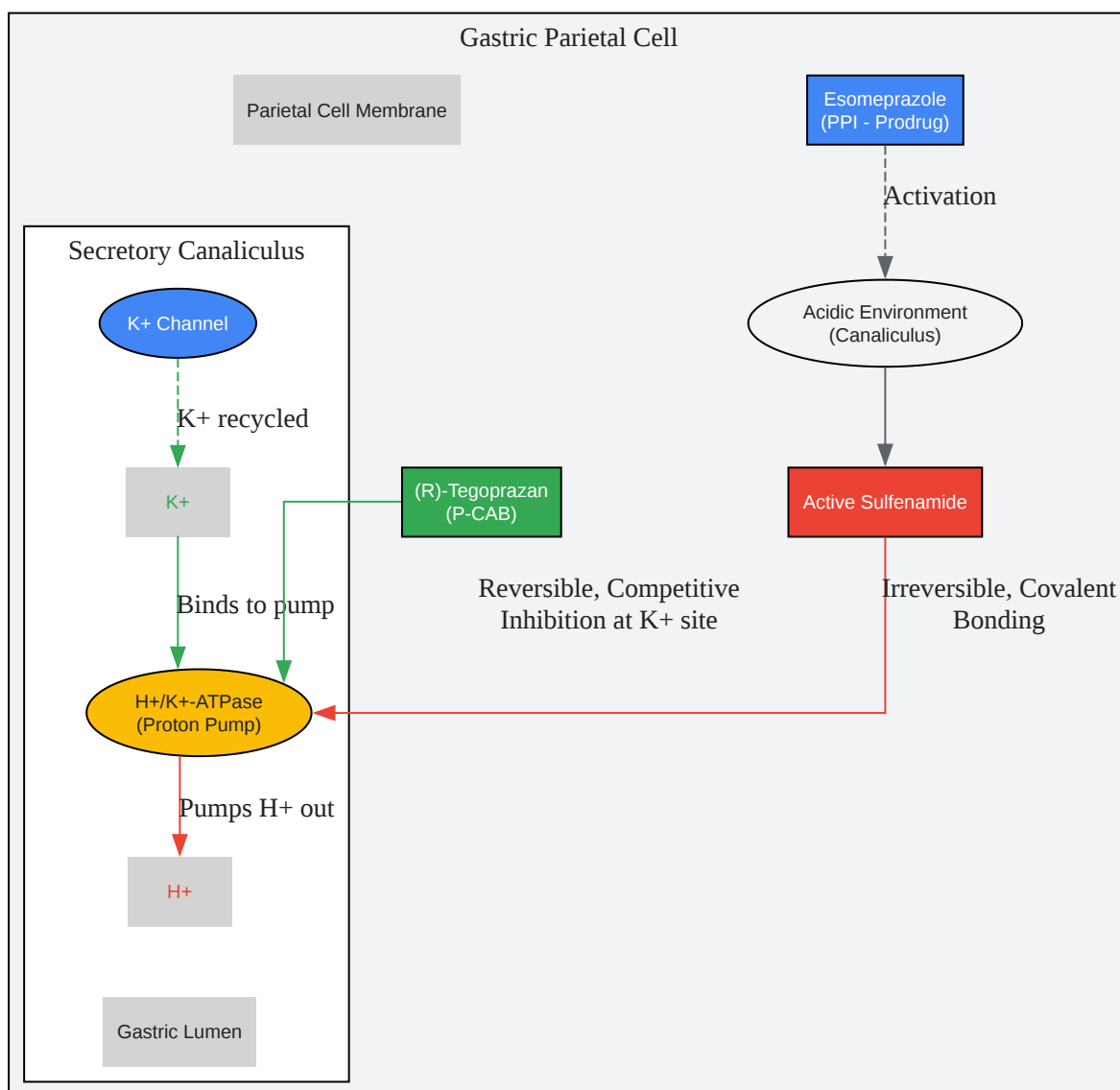
- Treatment Duration: 4 or 8 weeks.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Primary Endpoint: The cumulative proportion of patients with healed EE confirmed by endoscopy up to 8 weeks from the initiation of treatment.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Secondary Endpoints: Healing rate at 4 weeks, and assessment of symptoms, safety, and tolerability.[\[1\]](#)

Chinese Phase III Trial (NCT03615677)

- Study Design: A multicenter, randomized, double-blind, parallel, active-controlled, non-inferiority phase III trial conducted at 32 sites in China.[\[7\]](#)[\[8\]](#)
- Participants: 261 patients with erosive esophagitis.[\[7\]](#)
- Treatment Groups:
 - Tegoprazan 50 mg once daily.[\[7\]](#)[\[8\]](#)
 - Esomeprazole 40 mg once daily.[\[7\]](#)[\[8\]](#)
- Treatment Duration: 8 weeks.[\[7\]](#)[\[8\]](#)
- Primary Endpoint: Cumulative endoscopic healing rate at week 8.[\[7\]](#)
- Secondary Endpoints: Endoscopic healing rate at week 4, changes in reflux disease questionnaire (RDQ) and gastroesophageal reflux disease health-related quality of life (GERD-HRQL) scores, and symptom improvement.[\[7\]](#)

Mechanism of Action: Signaling Pathways

Tegoprazan and esomeprazole employ distinct mechanisms to inhibit gastric acid secretion, both ultimately targeting the H⁺/K⁺-ATPase (proton pump) in gastric parietal cells.



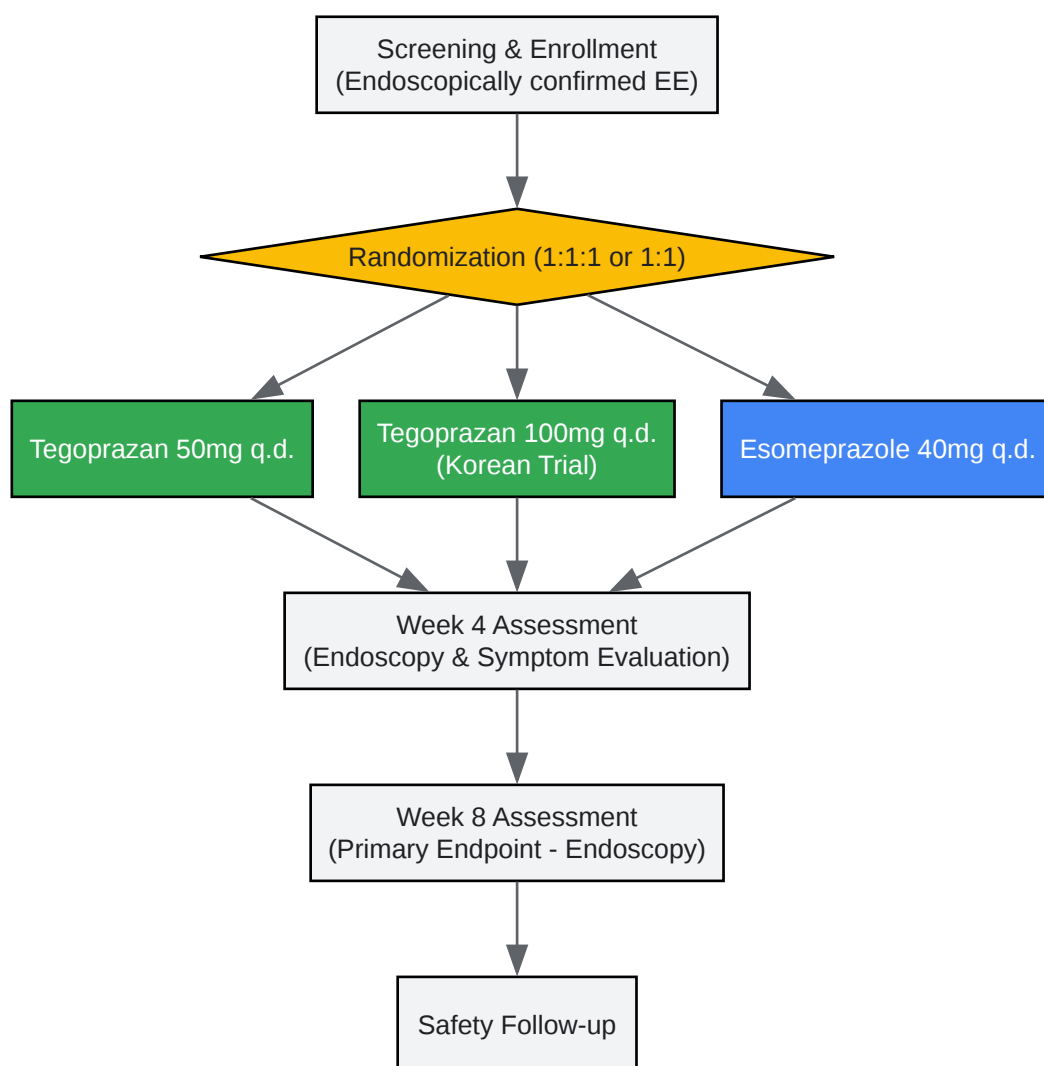
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Caption: Comparative mechanism of action of Tegoprazan and Esomeprazole.

Tegoprazan, as a P-CAB, competitively and reversibly binds to the potassium-binding site of the H⁺/K⁺-ATPase, thereby inhibiting its function.[9] In contrast, esomeprazole is a PPI that requires activation in the acidic environment of the parietal cell's secretory canaliculi to its active sulfenamide form.[10][11] This active form then irreversibly binds to cysteine residues on the proton pump.[10][11]

Experimental Workflow

The clinical trials comparing Tegoprazan and esomeprazole followed a standardized workflow to ensure robust and comparable data collection.



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Caption: Generalized workflow of the phase III clinical trials.

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